

# A Technical Guide to the Solubility of Chalcone Dibromide in Organic Solvents

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## Compound of Interest

Compound Name: *1-Propanone, 2,3-dibromo-1,3-diphenyl-*

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This technical guide provides a comprehensive overview of the solubility of chalcone dibromide in various organic solvents. Understanding the solubility of this class of compounds is critical for their synthesis, purification, formulation, and application in medicinal chemistry and materials science. This document compiles available quantitative and qualitative data, outlines detailed experimental protocols for solubility determination, and presents a logical workflow for these procedures.

## Quantitative Solubility Data

The solubility of chalcone dibromides can be influenced by factors such as the specific substituents on the aryl rings, temperature, and the crystalline form of the compound. While comprehensive quantitative data across a wide range of solvents is not extensively published, the following table summarizes the available information.

Solvent	Chemical Formula	Chalcone Dibromide Derivative	Temperature (°C)	Solubility	Data Type
Dimethyl Sulfoxide (DMSO)	C <sub>2</sub> H <sub>6</sub> OS	Unsubstituted Chalcone Dibromide	Not Specified	100 mg/mL[1] [2]	Quantitative
Glacial Acetic Acid	C <sub>2</sub> H <sub>4</sub> O <sub>2</sub>	Various Substituted Derivatives	Boiling Point	Soluble[3]	Qualitative
Ethanol	C <sub>2</sub> H <sub>6</sub> O	Various Substituted Derivatives	Elevated	Soluble (for recrystallization)[3]	Qualitative
Chloroform	CHCl <sub>3</sub>	Not Specified	Not Specified	Data Not Available	-
Dichloromethane	CH <sub>2</sub> Cl <sub>2</sub>	Not Specified	Not Specified	Data Not Available	-
Acetone	C <sub>3</sub> H <sub>6</sub> O	Not Specified	Not Specified	Data Not Available	-
Methanol	CH <sub>4</sub> O	Not Specified	Not Specified	Data Not Available	-
Petroleum Ether	-	Various Substituted Derivatives	Not Specified	Used as a washing solvent, implying low to negligible solubility[3]	Qualitative

Note: The lack of extensive quantitative data highlights a research gap in the full physicochemical characterization of many chalcone dibromide derivatives. The provided qualitative data is inferred from synthesis and purification procedures described in the literature.

# Experimental Protocol for Solubility Determination (Gravimetric Method)

The following is a detailed methodology for determining the solubility of chalcone dibromide in an organic solvent, adapted from established methods for chalcones[4][5].

## 2.1. Materials and Equipment

- Chalcone dibromide (high purity)
- Selected organic solvents (analytical grade)
- Isothermal water bath or heating mantle with temperature control ( $\pm 0.1$  °C)
- Magnetic stirrer and stir bars
- Analytical balance ( $\pm 0.0001$  g)
- Vials or flasks with airtight seals
- Syringe filters (e.g., 0.45  $\mu\text{m}$  PTFE)
- Drying oven or vacuum oven
- Thermometer

## 2.2. Procedure

- **Sample Preparation:** Add an excess amount of the chalcone dibromide to a pre-weighed vial containing a known mass of the selected organic solvent. The presence of undissolved solid is essential to ensure saturation.
- **Equilibration:** Seal the vial and place it in an isothermal water bath set to the desired temperature. Stir the mixture vigorously using a magnetic stirrer for a sufficient time to reach equilibrium (e.g., 6-8 hours).
- **Settling:** After the equilibration period, turn off the stirrer and allow the undissolved solid to settle for at least 2 hours, maintaining the constant temperature.

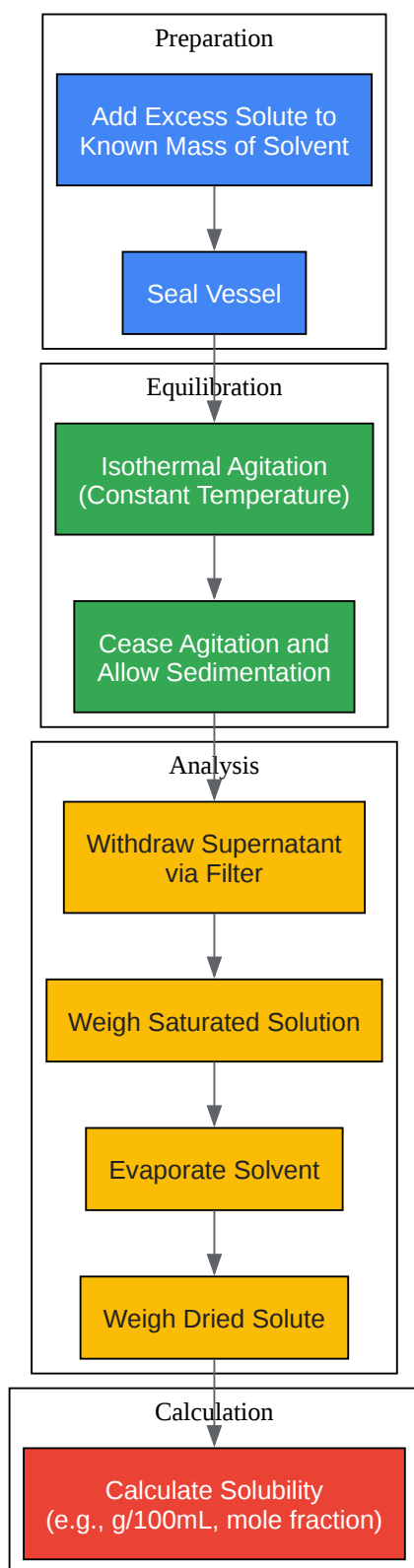
- **Sample Withdrawal:** Carefully withdraw a known volume of the supernatant using a pre-heated syringe fitted with a syringe filter to avoid crystallization and transfer it to a pre-weighed container.
- **Solvent Evaporation:** Weigh the container with the saturated solution to determine the mass of the solution. Evaporate the solvent in a drying oven at a temperature below the boiling point of the solvent and below the decomposition temperature of the chalcone dibromide until a constant weight of the dried solute is achieved.
- **Calculation:** The solubility can be expressed in various units, such as grams per 100 mL of solvent or mole fraction.
  - **g/100 mL:**
    - $\text{Mass of dissolved chalcone dibromide} = (\text{Mass of container} + \text{dried solute}) - (\text{Mass of empty container})$
    - $\text{Mass of solvent} = (\text{Mass of container} + \text{solution}) - (\text{Mass of container} + \text{dried solute})$
    - Assuming the density of the solvent, convert the mass of the solvent to volume.
    - $\text{Solubility (g/100 mL)} = (\text{Mass of dissolved chalcone dibromide} / \text{Volume of solvent in mL}) * 100$
  - **Mole Fraction (x):**
    - $\text{Moles of chalcone dibromide} = \text{Mass of dissolved chalcone dibromide} / \text{Molar mass of chalcone dibromide}$
    - $\text{Moles of solvent} = \text{Mass of solvent} / \text{Molar mass of solvent}$
    - $\text{Mole fraction (x)} = \text{Moles of chalcone dibromide} / (\text{Moles of chalcone dibromide} + \text{Moles of solvent})$

### 2.3. Data Correlation

The temperature dependence of solubility can be correlated using thermodynamic models such as the modified Apelblat equation or the van 't Hoff equation[4].

## Visualizing the Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of chalcone dibromide solubility.



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Caption: Workflow for the gravimetric determination of solubility.

## Factors Influencing Solubility

The solubility of chalcone dibromides is primarily governed by the principles of "like dissolves like."

- **Polarity:** The presence of polar functional groups (e.g., hydroxyl, methoxy) on the aryl rings will generally increase solubility in polar solvents (e.g., ethanol, methanol, DMSO). Conversely, non-polar substituents may enhance solubility in less polar solvents (e.g., chloroform, dichloromethane).
- **Intermolecular Forces:** Stronger crystal lattice energy, resulting from efficient molecular packing and strong intermolecular interactions (e.g., hydrogen bonding,  $\pi$ - $\pi$  stacking), will lead to lower solubility.
- **Temperature:** For most solid solutes, solubility in organic solvents increases with temperature. This principle is exploited during recrystallization, where the compound is dissolved in a hot solvent and crystallizes upon cooling[3].

This guide serves as a foundational resource for professionals working with chalcone dibromides. The provided data and protocols are intended to facilitate further research and development in this promising area of chemical science.

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